

Personal protective equipment for handling Men 10207

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Compound of Interest

Compound Name: Men 10207

Cat. No.: B1676194

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Essential Safety and Handling Guide for Men 10207

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Men 10207**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Men 10207 is a selective NK-2 tachykinin receptor antagonist.^[1] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure and ensure safety, the following engineering controls and personal protective equipment are mandatory when handling **Men 10207**.

Control Type	Requirement
Engineering Controls	Work in a well-ventilated area with an appropriate exhaust ventilation system.[2] An accessible safety shower and eye wash station must be present.[2]
Eye Protection	Wear safety goggles with side-shields.[2]
Hand Protection	Chemical-resistant protective gloves are required.[2]
Skin and Body Protection	Wear impervious clothing to prevent skin contact.[2]
Respiratory Protection	A suitable respirator should be used to avoid inhalation of dust or aerosols.[2]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **Men 10207** and prevent accidental exposure or release.

Precautions for Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[2]
- Prevent the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke in areas where **Men 10207** is handled or stored.[2]
- Wash hands and skin thoroughly after handling.[2]

Storage Conditions: Store in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[2]

Form	Storage Temperature	Duration
Powder	-20°C	2 years
In DMSO	4°C	2 weeks
In DMSO	-80°C	6 months

Emergency and Disposal Procedures

A clear plan for emergencies and disposal is essential for laboratory safety and environmental protection.

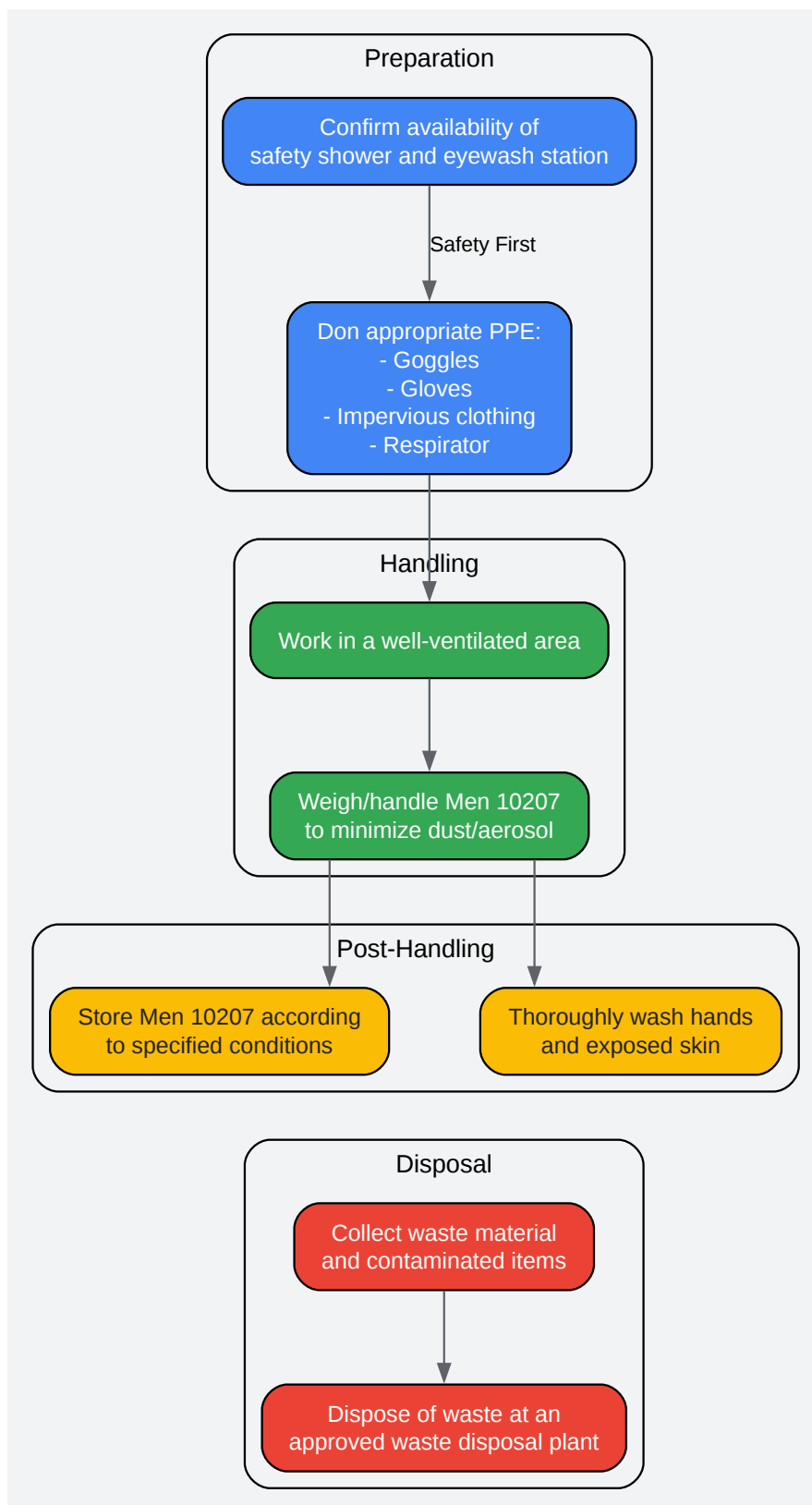
First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell.[\[2\]](#) Rinse mouth with water.[\[2\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present.[\[2\]](#) Seek prompt medical attention.[\[2\]](#)
- Skin Contact: Rinse skin thoroughly with plenty of water and remove contaminated clothing.[\[2\]](#)
- Inhalation: Move to fresh air immediately.[\[2\]](#)

Spill and Disposal:

- In case of a spill, collect the spillage to prevent environmental release.[\[2\]](#)
- Dispose of **Men 10207** and its container at an approved waste disposal plant.[\[2\]](#)
- Avoid releasing the product into drains, water courses, or the soil.[\[2\]](#)

Workflow for Safe Handling of Men 10207



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Caption: Workflow for the safe handling and disposal of **Men 10207**.

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References

- 1. MEN 10207 Datasheet DC Chemicals [dcchemicals.com]
- 2. MEN 10207|126050-12-2|MSDS [dcchemicals.com]
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